

Technical Support Center: Formulation of Teneligliptin Hydrobromide Mouth Dissolving Strips

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Compound of Interest

Compound Name: Teneligliptin hydrobromide

Cat. No.: B10768911

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Welcome to the technical support center for the formulation of **Teneligliptin hydrobromide** mouth dissolving strips (MDS). This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges encountered during the experimental process. The information provided herein is based on established scientific principles and practical field experience to ensure the successful development of a robust and effective oral drug delivery system.

Section 1: Understanding the Molecule and the Dosage Form

Teneligliptin hydrobromide is a dipeptidyl peptidase-4 (DPP-4) inhibitor used in the management of type 2 diabetes mellitus.[1][2] The formulation of this active pharmaceutical ingredient (API) into a mouth dissolving strip presents a patient-centric approach, offering rapid onset of action and convenience for patients with dysphagia.[1][3] However, the inherent properties of **Teneligliptin hydrobromide** and the intricacies of film formulation necessitate a thorough understanding of potential challenges.

Physicochemical Properties of Teneligliptin Hydrobromide

A comprehensive understanding of the API's properties is fundamental to troubleshooting formulation issues.

Property	Value/Information	Implication for Formulation
Solubility	Readily soluble in water; sparingly soluble in methanol; slightly insoluble in ethanol. Soluble in DMSO and DMF. Solubility in PBS (pH 7.2) is approx. 10 mg/ml.[4][5]	The aqueous solubility is advantageous for dissolution in saliva. However, its solubility in organic solvents is a key consideration for the solvent casting manufacturing method.
Stability	Shows significant degradation under acidic and oxidative conditions. Degradation also observed in basic and thermal stress conditions.[6]	The formulation and manufacturing process must avoid harsh acidic or basic conditions and high temperatures to prevent degradation of the API.
Taste	Inherently bitter.[7]	Taste masking is a critical challenge that must be addressed to ensure patient compliance.
Hygroscopicity	As a hydrobromide hydrate salt, it may be sensitive to moisture.	This necessitates controlled manufacturing and storage conditions to prevent moisture-induced physical and chemical instability of the film.

Section 2: Troubleshooting Guide

This section addresses specific problems you may encounter during the formulation of **Teneligliptin hydrobromide** mouth dissolving strips, providing potential causes and actionable

solutions.

Film Properties and Mechanical Strength

Q1: My prepared film is brittle and cracks easily upon handling. What could be the cause and how can I fix it?

A1: Film brittleness is a common issue primarily related to the formulation's polymer and plasticizer content.

- **Insufficient Plasticizer Concentration:** Plasticizers are crucial for imparting flexibility to the film by reducing the glass transition temperature of the polymer.[\[8\]](#)
 - **Solution:** Increase the concentration of the plasticizer incrementally. Commonly used plasticizers for oral films include propylene glycol, polyethylene glycol (PEG 400), and glycerin.[\[9\]](#) A typical concentration range is 0-20% w/w of the dry polymer weight.[\[10\]](#) Be cautious, as excessive plasticizer can lead to a soft and sticky film.[\[11\]](#)
- **Inappropriate Polymer Selection or Concentration:** The type and concentration of the film-forming polymer significantly impact the mechanical properties of the strip.[\[12\]](#)
 - **Solution:**
 - If using a high-viscosity grade polymer, consider switching to a lower-viscosity grade (e.g., HPMC E5 instead of HPMC E15) or blending polymers to achieve the desired flexibility.[\[13\]](#)
 - An excessively high polymer concentration can lead to a rigid film.[\[9\]](#) Try reducing the polymer concentration, but ensure it remains sufficient for film formation (typically at least 45% w/w of the dry film).[\[12\]](#)
- **Inadequate Drying:** Over-drying or drying at an excessively high temperature can remove too much residual moisture, leading to a brittle film.
 - **Solution:** Optimize the drying conditions. Lower the drying temperature and extend the drying time. For thermosensitive drugs like Teneligliptin, drying at room temperature or in a controlled low-temperature oven is recommended.[\[14\]](#)

Q2: The film is too soft and sticky, making it difficult to peel from the casting surface and handle.

A2: Stickiness, or tackiness, is generally caused by an excess of plasticizer or inappropriate polymer combinations.

- **Excessive Plasticizer:** While plasticizers enhance flexibility, too much can result in a tacky film.[\[11\]](#)
 - **Solution:** Gradually decrease the plasticizer concentration. Finding the optimal polymer-to-plasticizer ratio is key.
- **Hygroscopic Excipients:** Some polymers and plasticizers are hygroscopic and can absorb moisture from the atmosphere, leading to stickiness.
 - **Solution:** Ensure the manufacturing and storage environment has controlled humidity. Consider using less hygroscopic excipients if the problem persists.
- **Polymer Properties:** Certain polymers, or combinations thereof, can inherently produce stickier films.
 - **Solution:** Experiment with different film-forming polymers. For instance, films prepared with PEG 400 have been reported to be sticky in some formulations.[\[15\]](#)

Q3: The disintegration time of the strip is too long.

A3: A prolonged disintegration time defeats the purpose of a mouth dissolving strip. Several factors can contribute to this issue.

- **High Polymer Concentration or Viscosity:** A higher concentration or a higher viscosity grade of the film-forming polymer can slow down the penetration of saliva and thus delay disintegration.[\[9\]](#)[\[15\]](#)
 - **Solution:** Reduce the polymer concentration or use a lower viscosity grade.
- **Insoluble Excipients:** The presence of insoluble or poorly water-soluble excipients can hinder the rapid disintegration of the film matrix.

- Solution: Ensure all excipients are readily water-soluble. If an insoluble excipient is necessary (e.g., for taste masking), its particle size should be minimized.
- Insufficient Superdisintegrant: Superdisintegrants facilitate rapid disintegration through mechanisms like swelling, wicking, and deformation.[\[16\]](#)
 - Solution: Incorporate or increase the concentration of a superdisintegrant. Common choices include croscarmellose sodium, sodium starch glycolate, and crospovidone.[\[16\]](#)
[\[17\]](#)
- Film Thickness: Thicker films will naturally take longer to disintegrate.
 - Solution: Optimize the casting process to produce a thinner film, ensuring it still contains the correct dose and possesses adequate mechanical strength.

Taste Masking

Q4: The bitter taste of **Teneligliptin hydrobromide** is still perceptible in the final formulation.

A4: Effective taste masking is crucial for patient acceptance. A multi-pronged approach is often necessary.

- Sweeteners and Flavors: These are the first line of defense but may not be sufficient for intensely bitter drugs.
 - Solution: Use a combination of high-intensity artificial sweeteners (e.g., sucralose, aspartame) and natural sweeteners (e.g., stevia).[\[10\]](#)[\[18\]](#) Flavors like mint, citrus, or fruit can also help to mask bitterness.[\[19\]](#)
- Polymer Coating/Encapsulation: Creating a physical barrier around the drug particles can prevent them from interacting with taste buds.[\[19\]](#)[\[20\]](#)
 - Solution: While challenging for a soluble drug in a soluble film, techniques like microencapsulation of the drug with polymers like Eudragit® or HPMC before incorporation into the film-forming solution can be effective.[\[18\]](#)
- Complexation: Forming a complex with the drug can reduce its free concentration in saliva.

- Solution: Ion-exchange resins (e.g., Amberlite) can form a complex with the drug, which then dissociates in the acidic environment of the stomach.[21] Cyclodextrins can also form inclusion complexes to mask taste.[21]
- Use of Bitter Blockers: Certain excipients can interact with taste receptors to block the perception of bitterness.
 - Solution: Explore the use of specific bitter blockers that are approved for pharmaceutical use.

Manufacturing Process (Solvent Casting)

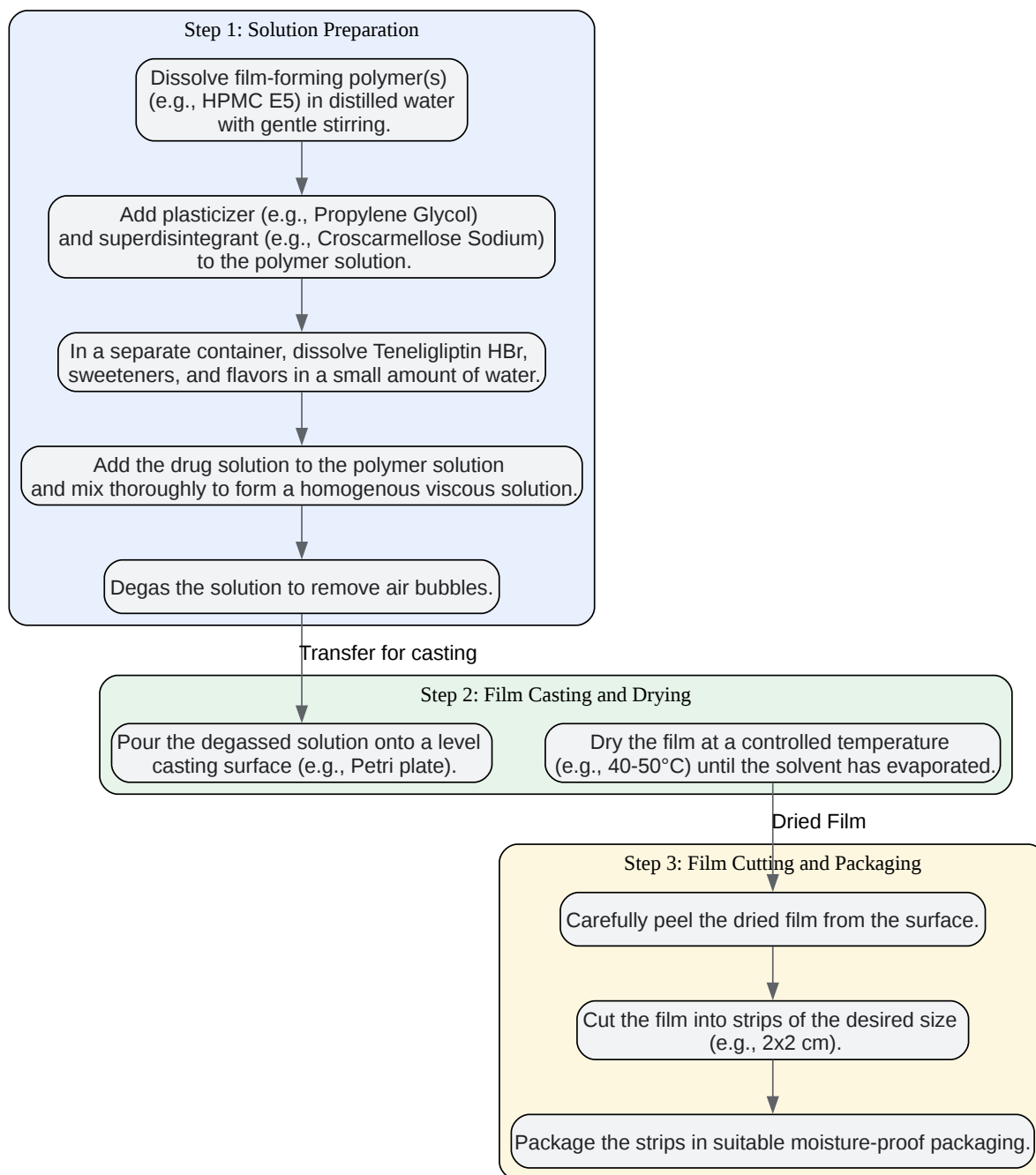
Q5: I am observing defects like bubbles, cracks, or an uneven surface in my cast film.

A5: These defects are often related to the preparation of the casting solution and the drying process.

- Bubbles: Air bubbles entrapped in the viscous casting solution can lead to a porous and uneven film.
 - Solution: Degas the solution before casting using a vacuum or by letting it stand for a sufficient period. Avoid excessive agitation during mixing.[14]
- Cracks: Cracks can form due to internal stresses during drying.
 - Solution:
 - Optimize the drying rate. Rapid drying at high temperatures can cause cracking.[22]
 - Ensure the plasticizer concentration is adequate to provide flexibility.
- Uneven Surface/Thickness: This can be due to an uneven casting surface or improper spreading of the solution.
 - Solution:
 - Use a perfectly level casting surface.

- Ensure the viscosity of the casting solution is optimal for even spreading.
- For larger scale, use a casting knife with a uniform gap.

Experimental Workflow for Solvent Casting of **Teneligliptin Hydrobromide** MDS



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Caption: Solvent casting workflow for **Teneligliptin hydrobromide** MDS.

Section 3: Frequently Asked Questions (FAQs)

Q: What are the ideal characteristics of a polymer for **Teneligliptin hydrobromide** mouth dissolving strips?

A: The ideal polymer should be:

- Water-soluble and hydrophilic: To ensure rapid disintegration and dissolution in saliva.[13]
- Non-toxic and non-irritant: Safe for oral mucosal contact.[10]
- Good film-former: Capable of forming a thin, flexible, and uniform film.[12]
- Good mouthfeel: Should not feel gritty or unpleasant in the mouth.[10]
- Compatible: Chemically compatible with **Teneligliptin hydrobromide** and other excipients.

Commonly used polymers include Hydroxypropyl Methylcellulose (HPMC) of various grades (E3, E5, E15), Pullulan, Polyvinyl Alcohol (PVA), and Sodium Alginate.[10][12][23]

Q: How do I choose the right plasticizer?

A: The choice of plasticizer depends on its compatibility with the chosen polymer and its ability to impart the desired flexibility without causing excessive tackiness.[8] Propylene glycol and PEG 400 are common choices. The optimal concentration is typically determined through experimentation, starting at a lower concentration (e.g., 5% w/w of polymer) and gradually increasing it while monitoring the film's mechanical properties.

Q: What is the role of a superdisintegrant in an already fast-dissolving film?

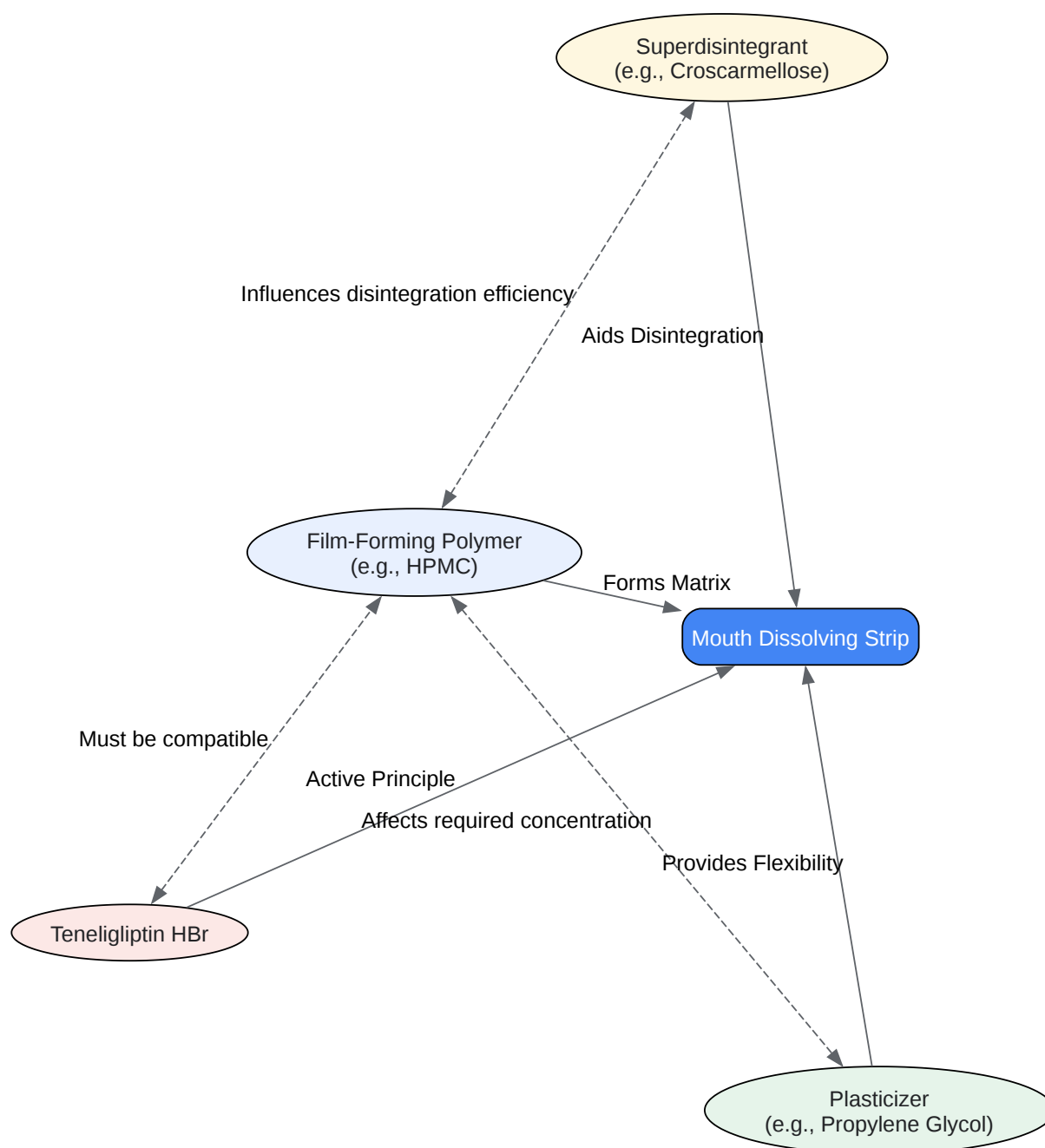
A: While the water-soluble polymer matrix of an MDS is designed to dissolve quickly, a superdisintegrant can significantly accelerate this process.[16] It works by rapidly absorbing saliva, swelling, and creating internal pressure that breaks the film matrix apart, leading to a much faster disintegration time, often within seconds.[17][24] This is particularly beneficial for ensuring the rapid release of the API.

Q: What are the critical quality control tests for **Teneligliptin hydrobromide** MDS?

A: Key quality control tests include:

- Physical Appearance: Visual inspection for color, clarity, and absence of defects.[1]
- Thickness and Weight Variation: To ensure dose uniformity.[1]
- Folding Endurance: Measures the film's flexibility and ability to withstand handling.[1]
- In-vitro Disintegration Time: Should typically be less than 30 seconds.[23]
- Drug Content Uniformity: To ensure each strip contains the labeled amount of **Teneligliptin hydrobromide**. [23]
- Surface pH: Should be close to neutral to avoid irritation of the oral mucosa.[23]
- In-vitro Dissolution Studies: To determine the rate and extent of drug release.[23]

Logical Relationship of Formulation Components and Film Properties



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Caption: Interplay of core components in an MDS formulation.

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